

# Chemical structure and IUPAC name of 1-Bromo-3-iodobenzene

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## Compound of Interest

Compound Name: 1-Bromo-3-iodobenzene

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## An In-depth Technical Guide to 1-Bromo-3-iodobenzene

This guide provides a comprehensive overview of **1-Bromo-3-iodobenzene**, a key intermediate in organic and medicinal chemistry. It covers its chemical structure, IUPAC nomenclature, physicochemical properties, and applications, with a focus on its role in synthetic protocols. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Chemical Structure and Nomenclature

**1-Bromo-3-iodobenzene** is an aromatic compound featuring a benzene ring substituted with a bromine atom and an iodine atom at positions 1 and 3, respectively.

- IUPAC Name: **1-bromo-3-iodobenzene**[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Synonyms: 3-Bromiodobenzene, m-Bromiodobenzene, Benzene, 1-bromo-3-iodo-[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Chemical Formula:  $C_6H_4BrI$ [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

The structure allows for selective reactivity at the carbon-iodine or carbon-bromine bond, making it a versatile building block in cross-coupling reactions.

## Physicochemical Properties

**1-Bromo-3-iodobenzene** is a clear, colorless to light yellow liquid under standard conditions. [4][7] It is known to be sensitive to light and should be stored accordingly. [4][7] Key quantitative properties are summarized in the table below.

Property	Value	Reference
Molecular Weight	282.90 g/mol	[1]
Melting Point	-9.3 to -9 °C	[4][5][7][8]
Boiling Point	120 °C (at 18 mm Hg)	[4][5][7][8]
Density	2.219 g/mL (at 25 °C)	[5][6][7]
Refractive Index	n <sub>20/D</sub> 1.66	[4][5][7]
Solubility	Insoluble in water; Soluble in ether, dichloromethane, chloroform	[4][9]

## Reactivity and Applications

**1-Bromo-3-iodobenzene** is a valuable intermediate in organic synthesis, primarily due to the differential reactivity of the C-I and C-Br bonds. [8][9] It is extensively used in transition metal-catalyzed cross-coupling reactions such as Suzuki, Heck, Stille, and Sonogashira couplings to synthesize complex multi-substituted aromatic compounds. [9] These products are often precursors for active pharmaceutical ingredients (APIs) and advanced materials. [8]

Specific applications include its use in the preparation of 3'-bromo-2,3,4,5,6-pentaethylbiphenyl and various oxygen-tethered 1,6-enynes. [3][4][7]

## Experimental Protocol: Sonogashira Coupling

This section details a representative experimental protocol for a Sonogashira coupling reaction involving **1-Bromo-3-iodobenzene**. This reaction selectively forms a carbon-carbon bond at the more reactive iodine-substituted position.

Objective: To synthesize (3-bromophenyl)ethynyl-trimethylsilane from **1-Bromo-3-iodobenzene** and trimethylsilylacetylene.

Materials:

- **1-Bromo-3-iodobenzene** (1.9 mL, 14.903 mmol)
- Trimethylsilylacetylene (1.5 equivalents)
- Cuprous iodide (CuI) (0.04 equivalents)
- Bis(triphenylphosphine)palladium(II) chloride (Pd(PPh<sub>3</sub>)<sub>2</sub>Cl<sub>2</sub>) (0.02 equivalents)
- Degassed triethylamine (0.3 M)
- Schlenk flask
- Argon atmosphere setup
- Standard glassware for reflux and workup

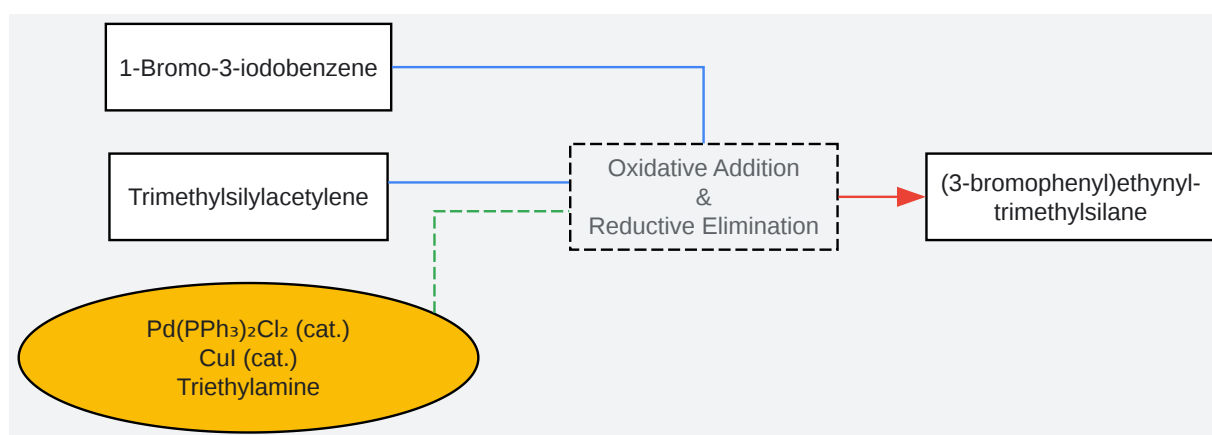
Procedure:

- All glassware must be thoroughly dried prior to use.<sup>[9]</sup>
- The reaction is conducted under an inert argon atmosphere.<sup>[9]</sup>
- To a Schlenk flask containing degassed triethylamine (0.3 M), add **1-Bromo-3-iodobenzene** (1.9 mL, 14.903 mmol), trimethylsilylacetylene (1.5 eq.), cuprous iodide (0.04 eq.), and bis(triphenylphosphine)palladium(II) chloride (0.02 eq.).<sup>[9]</sup>
- The reaction mixture is then heated to reflux.<sup>[9]</sup>
- The progress of the reaction is monitored, typically by thin-layer chromatography (TLC) or gas chromatography (GC). The original protocol suggests stirring for 30 minutes.<sup>[9]</sup>
- Upon completion, the mixture is cooled to room temperature.
- The solvent is removed under reduced pressure.

- The residue is purified by column chromatography on silica gel to yield the desired product.

## Visualization of a Key Synthetic Pathway

The following diagram illustrates the Sonogashira coupling reaction, a fundamental transformation for **1-Bromo-3-iodobenzene**.



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Caption: Sonogashira coupling of **1-Bromo-3-iodobenzene**.

## Safety and Handling

**1-Bromo-3-iodobenzene** is classified as an irritant, causing potential irritation to the eyes, respiratory system, and skin.[1][4][5] When handling this chemical, it is crucial to use appropriate personal protective equipment (PPE), including gloves and eye/face protection.[4] The compound is incompatible with strong oxidizing agents, strong bases, and strong acids.[4][7] It should be stored in a sealed container in a cool, dry, and dark place to maintain its stability.[4]

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